

Application Notes and Protocols for Catalytic Reactions Using Au₉(DPPY)₈/TiO₂

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Compound of Interest

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These application notes provide a detailed guide for the synthesis, characterization, and utilization of a titania-supported gold nanocluster catalyst, Au₉(DPPY)₈/TiO₂, for catalytic applications. The protocols outlined below are based on established methodologies for similar phosphine-stabilized gold nanoclusters and their deposition on metal oxide supports. While specific performance data for the Au₉(DPPY)₈/TiO₂ system is not extensively available in the public domain, representative data from analogous systems are provided for illustrative purposes.

Introduction

Atomically precise gold nanoclusters have emerged as a frontier in catalysis due to their unique electronic properties and high surface-to-volume ratio. The Au₉(DPPY)₈ nanocluster, stabilized by 2-(diphenylphosphino)pyridine (DPPY) ligands, offers intriguing possibilities. The presence of the pyridine nitrogen in the ligand shell can influence the electronic properties of the gold core and its interaction with the support and reactants, potentially enhancing catalytic activity and selectivity. Supported on titanium dioxide (TiO₂), a widely used and robust semiconductor support, these gold nanoclusters can be effectively utilized in heterogeneous catalysis.

This document provides detailed protocols for the synthesis of the Au₉(DPPY)₈ nanocluster, preparation of the TiO₂ support via a sol-gel method, and the subsequent immobilization of the nanoclusters. Furthermore, it outlines experimental setups for two model catalytic reactions: the selective oxidation of benzyl alcohol and the reduction of 4-nitrophenol.

Characterization Data

The following tables summarize typical characterization data for phosphine-stabilized Au9 nanoclusters and Au/TiO2 catalysts. This data is crucial for confirming the successful synthesis and deposition of the catalyst.

Table 1: Physicochemical Properties of Au9(DPPY)8 Nanoclusters

Characterization Technique	Expected Results
UV-Vis Spectroscopy	Characteristic absorption bands for Au9 clusters, typically in the range of 400-500 nm and 600-700 nm.
Electrospray Ionization Mass Spectrometry (ESI-MS)	A major peak corresponding to the molecular formula [Au9(DPPY)8] ³⁺ .
³¹ P NMR Spectroscopy	A single resonance or a set of resonances indicating the coordination of the phosphine ligand to the gold core.

Table 2: Characterization of Au9(DPPY)8/TiO2 Catalyst

Characterization Technique	Expected Results
Transmission Electron Microscopy (TEM)	Uniformly dispersed gold nanoclusters on the TiO2 support with a narrow size distribution (typically < 2 nm).
X-ray Photoelectron Spectroscopy (XPS)	Au 4f binding energies characteristic of metallic gold (Au ⁰) in small clusters. Ti 2p and O 1s spectra corresponding to TiO2.
N ₂ Adsorption-Desorption (BET)	High surface area of the TiO2 support (typically > 50 m ² /g).

Experimental Protocols

Synthesis of Au9(DPPY)8(NO3)3 Nanocluster

This protocol is adapted from established methods for the synthesis of phosphine-stabilized Au₉ nanoclusters.^{[1][2][3][4]}

Materials:

- Gold(I) chloride (AuCl)
- 2-(Diphenylphosphino)pyridine (**DPPY**)
- Silver nitrate (AgNO₃)
- Sodium borohydride (NaBH₄)
- Dichloromethane (DCM), anhydrous
- Methanol, anhydrous
- Ethanol, anhydrous
- Deionized water

Procedure:

- Synthesis of [Au(**DPPY**)Cl]: In a round-bottom flask, dissolve AuCl (1.0 mmol) and **DPPY** (1.1 mmol) in anhydrous DCM (50 mL). Stir the solution at room temperature for 4 hours. Remove the solvent under reduced pressure to obtain the [Au(**DPPY**)Cl] complex.
- Synthesis of [Au(**DPPY**)]NO₃: Dissolve the [Au(**DPPY**)Cl] complex (1.0 mmol) in a mixture of DCM (30 mL) and methanol (10 mL). Add a solution of AgNO₃ (1.0 mmol) in methanol (10 mL) dropwise with stirring. A white precipitate of AgCl will form. Stir the reaction mixture for 2 hours in the dark.
- Filtration: Filter the mixture through a celite pad to remove the AgCl precipitate. Wash the celite pad with DCM.
- Reduction to Au₉(**DPPY**)₈(NO₃)₃: Transfer the filtrate to a round-bottom flask and cool to 0 °C in an ice bath. While stirring vigorously, add a freshly prepared solution of NaBH₄ (2.5

mmol) in ethanol (20 mL) dropwise. The solution color will change, indicating the formation of gold nanoclusters.

- **Reaction Completion and Isolation:** Continue stirring at 0 °C for 2 hours and then allow the reaction to warm to room temperature and stir for an additional 4 hours. Remove the solvent under reduced pressure.
- **Purification:** Redissolve the crude product in a minimal amount of DCM and precipitate by adding an excess of cold hexane. Centrifuge the mixture, decant the supernatant, and dry the solid product under vacuum. The resulting solid is Au₉(DPY)₈(NO₃)₃.

Preparation of TiO₂ Support by Sol-Gel Method

This protocol describes a common sol-gel synthesis of TiO₂ nanoparticles.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

Materials:

- Titanium (IV) isopropoxide (TTIP)
- Isopropanol
- Deionized water
- Nitric acid (HNO₃), concentrated

Procedure:

- **Hydrolysis Solution:** In a beaker, mix isopropanol (100 mL) and deionized water (5 mL).
- **Precursor Solution:** In a separate beaker, dissolve TTIP (10 mL) in isopropanol (50 mL).
- **Hydrolysis:** Slowly add the hydrolysis solution to the precursor solution dropwise under vigorous stirring.
- **Peptization:** Add a few drops of concentrated HNO₃ to the mixture to act as a peptizing agent and continue stirring for 1 hour. A translucent sol will form.

- Gelation: Cover the beaker and allow the sol to age at room temperature for 24-48 hours until a gel is formed.
- Drying: Dry the gel in an oven at 100 °C for 12 hours.
- Calcination: Calcine the dried gel in a muffle furnace at 450 °C for 4 hours with a heating rate of 5 °C/min to obtain the anatase phase of TiO₂.

Immobilization of Au₉(DPPY)₈ on TiO₂ Support

This protocol is based on the incipient wetness impregnation method.^{[3][10]}

Materials:

- Au₉(DPPY)₈(NO₃)₃ nanoclusters
- TiO₂ powder (prepared in section 3.2)
- Dichloromethane (DCM)

Procedure:

- Determine Pore Volume: Determine the pore volume of the prepared TiO₂ support by N₂ adsorption-desorption analysis (BET).
- Prepare Nanocluster Solution: Prepare a solution of Au₉(DPPY)₈(NO₃)₃ in DCM with a concentration calculated to achieve the desired gold loading (e.g., 1 wt%). The volume of the solution should be equal to the pore volume of the TiO₂ to be impregnated.
- Impregnation: Add the Au₉(DPPY)₈(NO₃)₃ solution dropwise to the TiO₂ powder while mixing until the powder is uniformly wetted.
- Drying: Dry the impregnated powder in a vacuum oven at 60 °C for 12 hours to remove the solvent. The resulting powder is the Au₉(DPPY)₈/TiO₂ catalyst.

Catalytic Reaction Protocols

Selective Oxidation of Benzyl Alcohol

This protocol describes a typical procedure for the aerobic oxidation of benzyl alcohol.[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)[\[22\]](#)

Materials:

- Au9(**DPPY**)₈/TiO₂ catalyst
- Benzyl alcohol
- Toluene (solvent)
- Oxygen (gas)
- Gas chromatograph (GC) for analysis

Procedure:

- Reaction Setup: In a three-necked round-bottom flask equipped with a condenser and a gas inlet, add the Au9(**DPPY**)₈/TiO₂ catalyst (e.g., 50 mg).
- Add Reactants: Add benzyl alcohol (1 mmol) and toluene (10 mL).
- Reaction Conditions: Heat the mixture to 80 °C with stirring. Purge the flask with oxygen and then maintain a constant oxygen flow (e.g., 1 atm balloon).
- Monitoring the Reaction: Take aliquots of the reaction mixture at regular intervals, filter the catalyst, and analyze the composition of the mixture by gas chromatography (GC) to determine the conversion of benzyl alcohol and the selectivity to benzaldehyde.

Reduction of 4-Nitrophenol

This protocol outlines the reduction of 4-nitrophenol to 4-aminophenol.[\[23\]](#)[\[24\]](#)[\[25\]](#)[\[26\]](#)[\[27\]](#)

Materials:

- Au9(**DPPY**)₈/TiO₂ catalyst
- 4-Nitrophenol

- Sodium borohydride (NaBH_4)
- Deionized water
- UV-Vis spectrophotometer for analysis

Procedure:

- **Reaction Setup:** In a quartz cuvette, add an aqueous solution of 4-nitrophenol (e.g., 3 mL, 0.1 mM).
- **Add Reducing Agent:** Add a freshly prepared ice-cold aqueous solution of NaBH_4 (e.g., 0.5 mL, 10 mM). The solution will turn yellow due to the formation of the 4-nitrophenolate ion.
- **Initiate Reaction:** Add a small amount of the $\text{Au}_9(\text{DPPY})_8/\text{TiO}_2$ catalyst (e.g., 1 mg) to the cuvette.
- **Monitoring the Reaction:** Immediately start monitoring the reaction by recording the UV-Vis absorption spectra at regular time intervals. The progress of the reaction can be followed by the decrease in the absorbance of the 4-nitrophenolate ion at around 400 nm and the appearance of the 4-aminophenol peak at around 300 nm.

Data Presentation: Illustrative Catalytic Performance

The following tables present representative catalytic performance data for analogous gold nanocluster catalysts in the model reactions.

Table 3: Representative Performance for Selective Oxidation of Benzyl Alcohol over Au/TiO_2 Catalysts

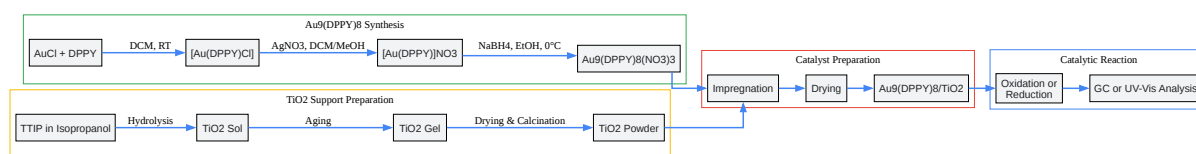
Catalyst	Conversion (%)	Selectivity to Benzaldehyde (%)	Turnover Frequency (TOF) (h^{-1})	Reference System
Au/TiO_2	95	>99	1500	$\text{Au-Pd}/\text{TiO}_2$ [14]
Au/TiO_2	89	75	-	Au/TiO_2 [20]

Table 4: Representative Performance for Reduction of 4-Nitrophenol over Au/TiO₂ Catalysts

Catalyst	Reaction Time (min)	Conversion (%)	Apparent Rate Constant (k_{app}) (s ⁻¹)	Reference System
Au/TiO ₂	10	>99	5.0×10^{-3}	Au/TiO ₂ [26]
Pd@WN-TiO ₂	8	>99	7.3×10^{-3}	Pd/WN-TiO ₂ [23]

Visualizations

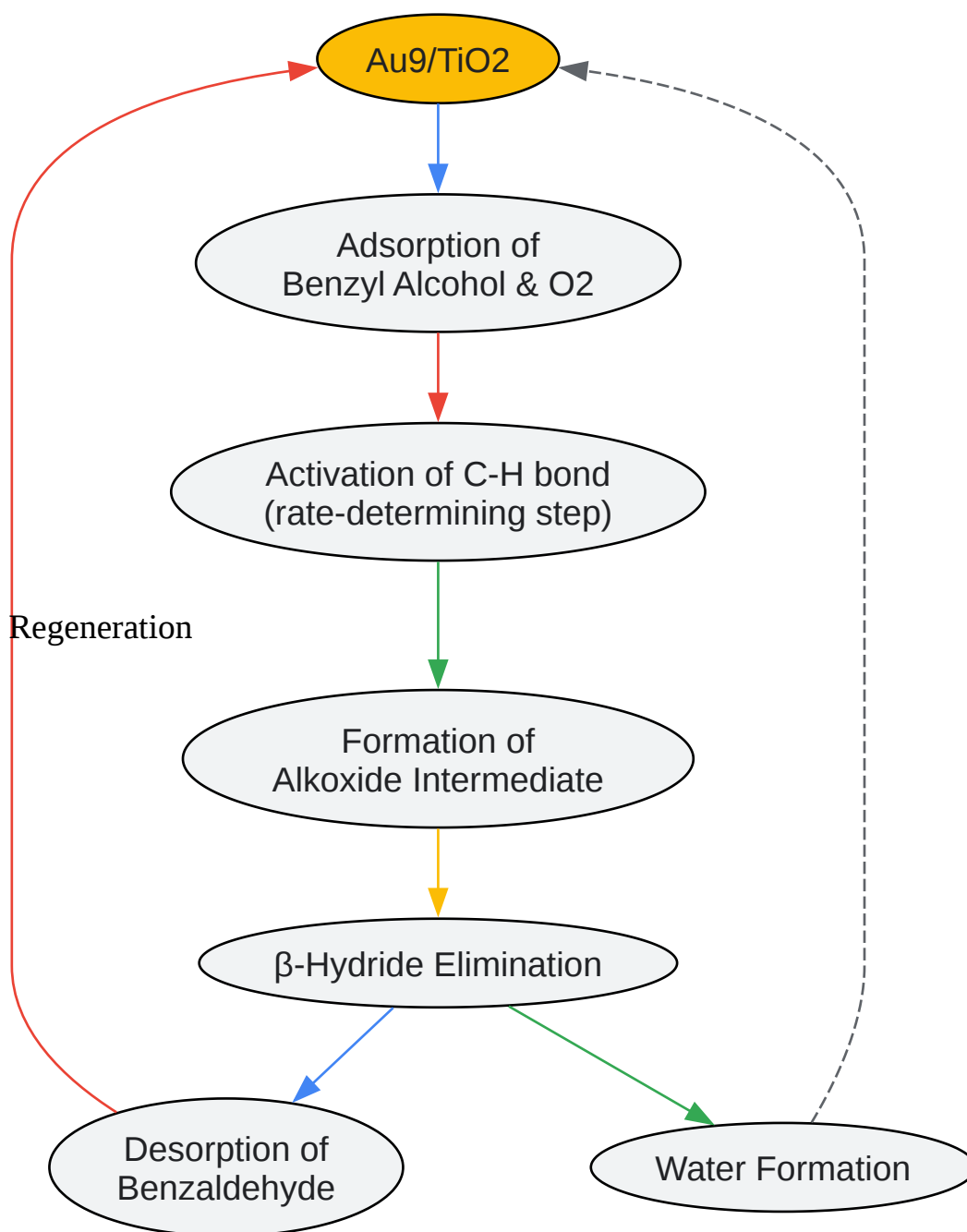
Experimental Workflow



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Caption: Experimental workflow for the synthesis and application of the Au₉(DPPY)₈/TiO₂ catalyst.

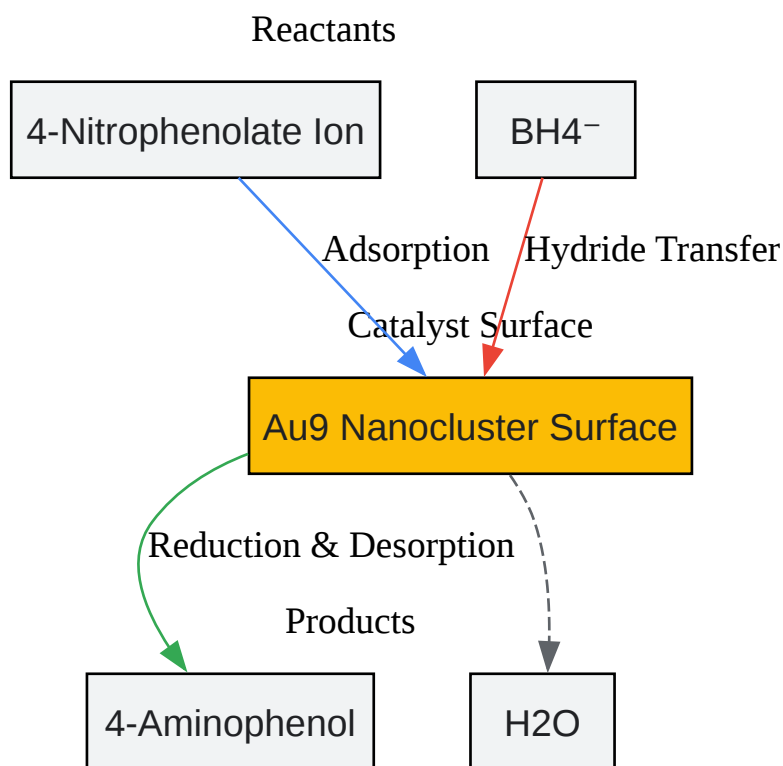
Proposed Catalytic Cycle for Benzyl Alcohol Oxidation



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Caption: Proposed catalytic cycle for the selective oxidation of benzyl alcohol over Au₉/TiO₂.

Proposed Mechanism for 4-Nitrophenol Reduction



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Caption: Simplified mechanism for the catalytic reduction of 4-nitrophenol by Au9/TiO₂.

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